

A Comparative Guide to Analytical Methods for N-nitroso-enalapril Detection

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

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This guide provides a comparative overview of analytical methodologies for the detection and quantification of **N-nitroso-enalapril**, a nitrosamine impurity of concern in the drug substance enalapril. The formation of **N-nitroso-enalapril** can occur during the synthesis, storage, or handling of enalapril when it interacts with nitrosating agents, particularly under conditions of heat, moisture, or acidity[1]. Due to the potential health risks associated with nitrosamine impurities, regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict limits and require rigorous analytical monitoring[2][3][4]. The acceptable intake (AI) limit for **N-nitroso-enalapril** set by the FDA is 1500 ng/day[2][5].

This document summarizes quantitative data from a validated analytical method and compares it with other commonly employed techniques for nitrosamine analysis in pharmaceuticals. Detailed experimental protocols and workflow visualizations are provided to aid researchers, scientists, and drug development professionals in selecting and implementing appropriate analytical strategies.

Quantitative Performance of a Validated HPLC-FLD Method

A High-Performance Liquid Chromatography (HPLC) method with fluorimetric detection (FLD) has been developed and validated for the semi-quantitative determination of N-nitrosamines, specifically N-nitrosodimethylamine (NDMA) and N-nitrosodiethylamine (NDEA), in enalapril maleate active pharmaceutical ingredient (API)[6][7]. While this method does not directly quantify **N-nitroso-enalapril**, its performance characteristics provide a benchmark for nitrosamine analysis in this specific drug matrix. The method involves a derivatization step with fluorenylmethoxycarbonyl chloride (Fmoc-Cl) to enhance sensitivity and repeatability[6][7].

Parameter	N-nitrosodimethylamine (NDMA)	N-nitrosodiethylamine (NDEA)	Reference
Limit of Detection (LOD)	0.013 µg/g	0.017 µg/g	[6]
Limit of Quantification (LOQ)	0.038 µg/g	0.050 µg/g	[6][8]
**Linearity (R ²) **	0.9994	0.9990	[6][7]
Recovery	74.2 ± 4.2% to 101.6 ± 16.1%	90.6 ± 2.9% to 125.4 ± 7.4%	[6]
Precision (RSD)	Up to 9.8% (at 0.02 µg/g)	Up to 8.5% (at 0.04 µg/g)	[6]

Comparison with Other Analytical Techniques

While the HPLC-FLD method offers satisfactory sensitivity for monitoring nitrosamines in enalapril, other advanced analytical techniques are commonly used for the detection of a broader range of nitrosamine impurities in various drug products[8][9]. These methods, often preferred by regulatory agencies, include Liquid Chromatography-Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS/MS)[1][2][8].

Technique	Principle	Advantages	Disadvantages	Typical Application
HPLC-FLD (with derivatization)	Chromatographic separation followed by fluorescence detection of derivatized amines.	Good sensitivity and cost-effective.	Requires a derivatization step which can be complex and time-consuming. Not universally applicable to all nitrosamines.	Targeted analysis of specific nitrosamines in known matrices[6][7].
LC-MS/MS	Chromatographic separation coupled with tandem mass spectrometry for high selectivity and sensitivity.	High specificity, high sensitivity, ability to analyze a wide range of nitrosamines without derivatization.	Higher equipment cost and complexity.	Broad screening and quantification of known and unknown nitrosamine impurities in various drug substances and products[8][10][11].
GC-MS/MS	Gas chromatographic separation coupled with tandem mass spectrometry.	Excellent for volatile and semi-volatile nitrosamines.	Not suitable for non-volatile or thermally labile compounds. May require derivatization for some analytes.	Analysis of volatile nitrosamines in drug products[8].
LC-HRMS	Liquid chromatography coupled with high-resolution mass spectrometry.	Provides accurate mass measurement for structural elucidation of unknown impurities. Allows	High instrument cost and data complexity.	Identification and quantification of nitrosamines, particularly in complex matrices or for structure

for retrospective
data
analysis[10].

confirmation of
novel
impurities[10].

Experimental Protocols

HPLC-FLD Method for N-Nitrosamines in Enalapril Maleate

This protocol is a summary of the method developed for the determination of NDMA and NDEA in enalapril maleate[6][7].

1. Sample Preparation and Extraction:

- Suspend 250 mg of enalapril maleate in 5 mL of dichloromethane (DCM).
- Vortex for 1 minute to create a homogeneous suspension.
- The extraction of nitrosamines is performed from this suspension.

2. Denitrosation and Derivatization:

- N-nitrosamines are subjected to denitrosation.
- The resulting amines are then derivatized with fluorenylmethoxycarbonyl chloride (Fmoc-Cl). This derivatization agent was found to offer better sensitivity and repeatability compared to dansyl chloride[6][7].

3. Chromatographic Conditions:

- HPLC System: A liquid chromatograph equipped with a fluorescence detector.
- Column: NovaPak C18, 150 x 3.9 mm, 4 µm.
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.

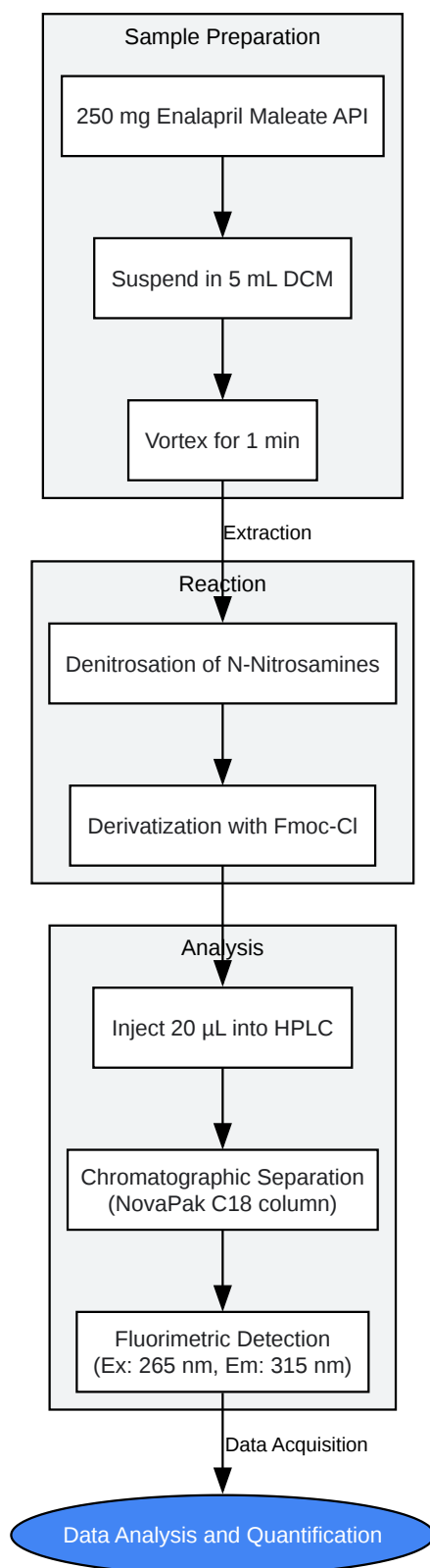
- Injection Volume: 20 μ L.
- Fluorescence Detection: Excitation at 265 nm and Emission at 315 nm.

4. Glassware Preparation:

- To avoid contamination, all glassware should be thoroughly cleaned by sonication in deionized water at 80°C for 30 minutes, followed by sonication in DCM for 15 minutes[6].

Visualizations

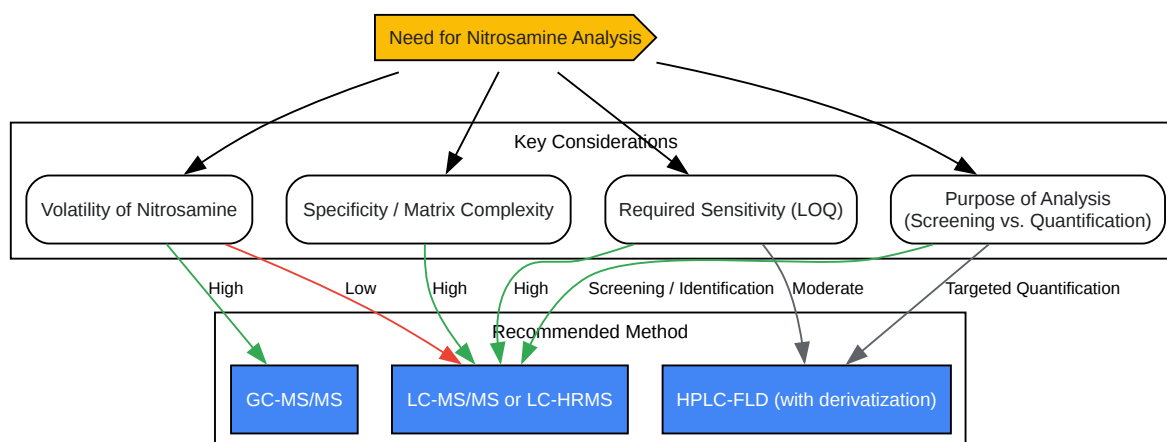
Experimental Workflow for N-Nitrosamine Analysis in Enalapril



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Caption: Workflow for HPLC-FLD analysis of N-nitrosamines in enalapril.

Logical Relationship of Analytical Method Selection



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Caption: Decision tree for selecting an analytical method for nitrosamines.

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References

- 1. N-Nitroso Enalapril, Nitrosamine Compounds, Nitrosamine Impurities, Impurity Standards [chemicea.com]
- 2. veeprho.com [veeprho.com]
- 3. Nitrosamine impurities: guidance for marketing authorisation holders | European Medicines Agency (EMA) [ema.europa.eu]
- 4. fda.gov [fda.gov]
- 5. ema.europa.eu [ema.europa.eu]

- [6. mdpi.com \[mdpi.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Development and comparison of methods for the nitrosamine analysis in different APIs by means of UPLC-MS/MS | Biblioteca IQS \[biblioteca.iqs.edu\]](#)
- [10. fda.gov \[fda.gov\]](#)
- [11. pubs.acs.org \[pubs.acs.org\]](#)
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